

A Comprehensive Technical Guide to Bis[2-(2-butoxyethoxy)ethyl] Adipate

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Compound of Interest

Compound Name: *Bis[2-(2-butoxyethoxy)ethyl]
adipate*

Cat. No.: *B093579*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Bis[2-(2-butoxyethoxy)ethyl] adipate**, a significant plasticizer utilized across various industries. This document outlines its chemical identity, physical and chemical properties, and provides detailed experimental protocols for its synthesis, purification, and analysis, making it an essential resource for professionals in research and development.

Chemical Identity: Synonyms and Trade Names

Bis[2-(2-butoxyethoxy)ethyl] adipate is known by a variety of synonyms and trade names in scientific literature and commercial applications. A comprehensive list is provided below to aid in its identification.

Type	Name
IUPAC Name	bis[2-(2-butoxyethoxy)ethyl] hexanedioate[1]
CAS Number	141-17-3[2][3][4]
EC Number	205-465-5[2][3]
Synonyms	Adipic acid, bis(2-(2-butoxyethoxy)ethyl) ester[1][4][5]
	Di(butoxyethoxyethyl) adipate[2]
	Hexanedioic acid, bis[2-(2-butoxyethoxy)ethyl] ester[1][4][5]
	Adipic acid bis(diethylene glycol monobutyl ether) ester[1][4]
	BBOEA[2]
	Dibutoxyethoxyethyl adipate[1][4]
Trade Names	TP-95[1][3][4]
	Bisoflex 111[1][4]
	Wareflex[1][4]
	Plasthall DBEEA[1][4]
	Reomol BCD[1][4]
	Plasthall 226S[4]
	Thiokol TP 95[1]
	Thiokol TP 759[1]
	RX 11806[4]

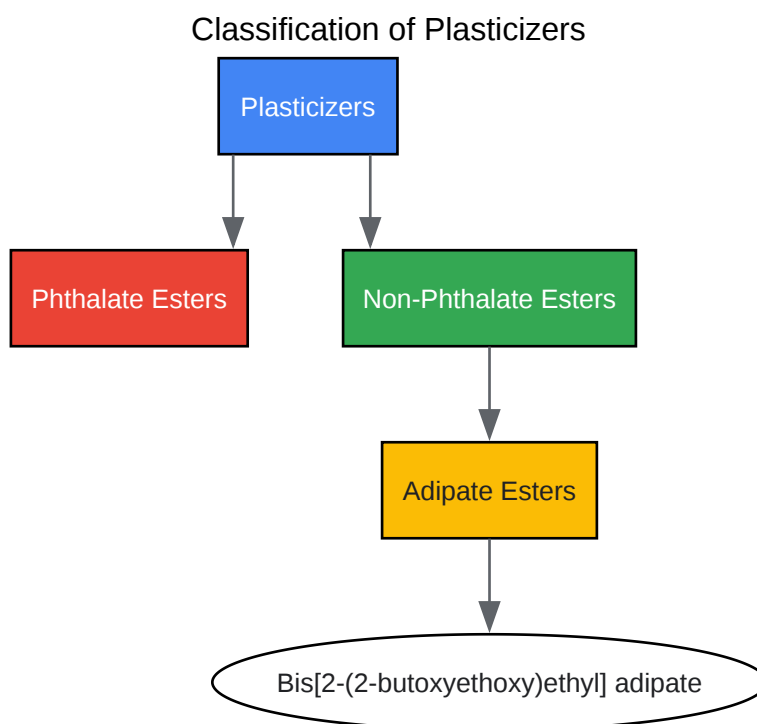
Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Bis[2-(2-butoxyethoxy)ethyl] adipate**.

Property	Value	Reference
Molecular Formula	C22H42O8	[3]
Molecular Weight	434.56 g/mol	[2][3]
Appearance	Liquid	[2]
Melting Point	-11 °C	[2][5]
Density	1.01 g/mL at 25 °C	[2][5]
Refractive Index (n _{20/D})	1.448	[2][5]
Flash Point	210 °C (open cup)	
Water Solubility	Insoluble	[4]

Classification of Plasticizers

Bis[2-(2-butoxyethoxy)ethyl] adipate is classified as an adipate ester plasticizer. The diagram below illustrates the general classification of plasticizers.



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